

8-Chloroquinoline-4-carbaldehyde in Multicomponent Reactions: Applications and Protocols

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Compound of Interest

Compound Name: 8-Chloroquinoline-4-carbaldehyde

CAS No.: 35839-88-4

Cat. No.: B1594741

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Introduction

In the landscape of modern synthetic chemistry, multicomponent reactions (MCRs) have emerged as a powerful tool for the rapid construction of complex molecular architectures.^[1] These reactions, where three or more reactants combine in a single synthetic operation to form a product that incorporates substantial portions of all the reactants, offer significant advantages in terms of efficiency, atom economy, and the generation of molecular diversity.^{[2][3]} Within this context, **8-chloroquinoline-4-carbaldehyde** has proven to be a versatile and valuable building block. Its unique electronic and steric properties, stemming from the presence of the electron-withdrawing chlorine atom and the reactive aldehyde functionality on the quinoline scaffold, make it an ideal substrate for a variety of MCRs.

The quinoline core is a "privileged scaffold" in medicinal chemistry, appearing in a wide array of natural products and synthetic drugs with diverse biological activities, including antimalarial, anticancer, antimicrobial, and anti-inflammatory properties.^{[4][5][6]} The 8-chloro substitution, in particular, can modulate the physicochemical properties of the resulting molecules, potentially

enhancing their therapeutic efficacy. This application note provides a detailed exploration of the utility of **8-chloroquinoline-4-carbaldehyde** in several key multicomponent reactions, offering insights into the underlying mechanisms and providing robust protocols for their execution.

Physicochemical Properties of 8-Chloroquinoline-4-carbaldehyde

A thorough understanding of the starting material is paramount for successful reaction design and optimization.

Property	Value	Source
CAS Number	35839-88-4	[7]
Molecular Formula	C ₁₀ H ₆ ClNO	Calculated
Molecular Weight	191.62 g/mol	Calculated
Appearance	Typically a solid	General Knowledge
Storage	2-8°C, Inert Gas	[7]

This data is compiled for reference. Please consult the supplier's safety data sheet (SDS) for specific handling and storage information.

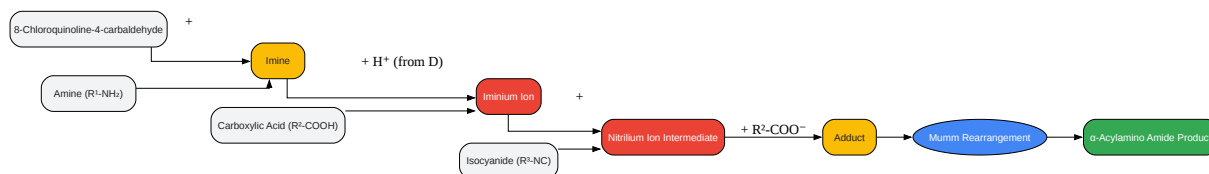
Key Multicomponent Reactions and Protocols

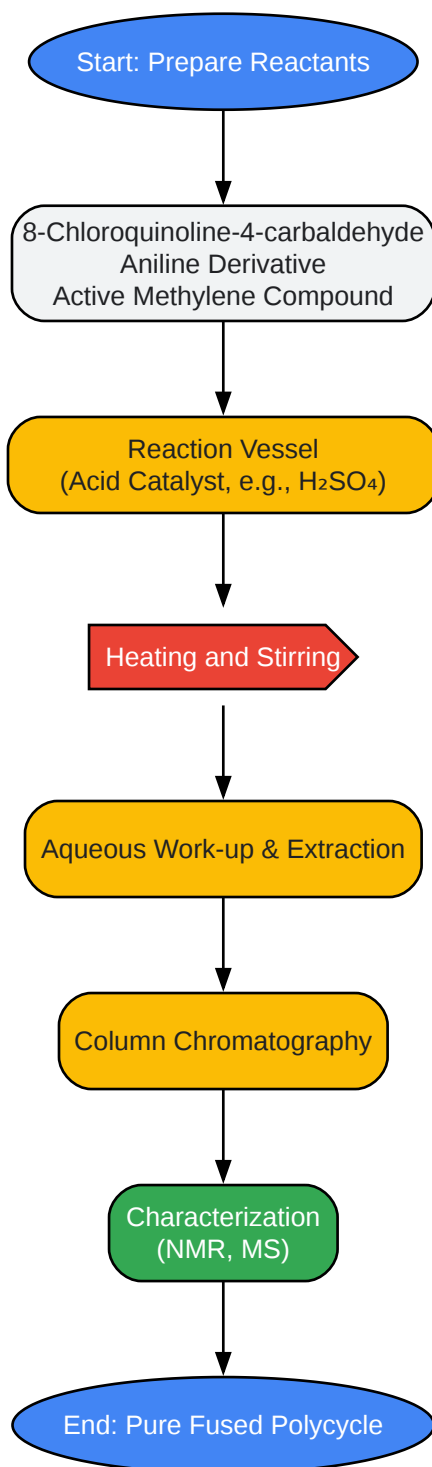
The Ugi Four-Component Reaction (Ugi-4CR)

The Ugi reaction is a cornerstone of multicomponent chemistry, enabling the synthesis of α -acylamino amides from an aldehyde, an amine, a carboxylic acid, and an isocyanide.[8][9] This reaction is highly valued for its ability to generate peptide-like structures, which are of significant interest in drug discovery.[10] When **8-chloroquinoline-4-carbaldehyde** is employed as the aldehyde component, it leads to the formation of novel peptidomimetics bearing the biologically relevant quinoline moiety.

Mechanistic Rationale

The Ugi reaction is generally understood to proceed through the initial formation of an imine from the aldehyde (**8-chloroquinoline-4-carbaldehyde**) and the amine.^[2] This imine is then protonated by the carboxylic acid, forming an iminium ion. The isocyanide undergoes nucleophilic attack on the iminium carbon, followed by the addition of the carboxylate anion to form an intermediate that rearranges via a Mumm rearrangement to yield the final stable α -acylamino amide product.^[9] The reaction is typically exothermic and proceeds rapidly upon the addition of the isocyanide.^[9]





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